

Stability and storage conditions for **10-Undecen-1-ol**

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Compound of Interest

Compound Name: **10-Undecen-1-ol**

Cat. No.: **B085765**

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Technical Support Center: **10-Undecen-1-ol**

This technical support guide provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of **10-Undecen-1-ol** to ensure experimental success and maintain product integrity.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for neat **10-Undecen-1-ol**?

A1: For long-term storage, it is recommended to store neat **10-Undecen-1-ol** in a tightly-closed container in a cool, dry, and well-ventilated area.^{[1][2]} To prevent degradation, it should be kept away from sources of ignition and incompatible substances such as strong oxidizing agents and concentrated acids.^{[3][4][5]} Some suppliers recommend storage under an inert atmosphere, such as nitrogen.

Q2: How should I store solutions of **10-Undecen-1-ol**?

A2: The storage conditions for solutions of **10-Undecen-1-ol** depend on the solvent and the desired storage duration. For stock solutions, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles. One supplier suggests that solutions can be stored at -20°C for up to one month or at -80°C for up to six months, preferably under a nitrogen atmosphere.

Q3: What is the appearance of **10-Undecen-1-ol** and what do I do if it changes?

A3: **10-Undecen-1-ol** is typically a colorless to light yellow liquid. If you observe a significant change in color, viscosity, or the appearance of precipitates, it may indicate degradation or contamination. In such cases, it is advisable to verify the purity of the compound before use.

Q4: What materials are incompatible with **10-Undecen-1-ol**?

A4: **10-Undecen-1-ol** is incompatible with strong acids, strong oxidizing agents, and bases, which may catalyze degradation or trigger exothermic reactions. Contact with these substances should be avoided.

Q5: Is **10-Undecen-1-ol** sensitive to air or light?

A5: While some sources state that the material is stable under normal ambient and anticipated storage and handling conditions, the presence of a terminal double bond and a primary alcohol group suggests potential sensitivity to air (oxidation) and light over extended periods. For this reason, storage under an inert atmosphere like nitrogen is often recommended, especially for long-term storage or when high purity is critical.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results	Degradation of 10-Undecen-1-ol due to improper storage.	Verify the purity of your sample using techniques like GC-MS or NMR. Ensure that your storage conditions align with the recommendations (cool, dry, inert atmosphere).
Change in physical appearance (e.g., color)	Oxidation or contamination.	If the material has changed color, it is a sign of potential degradation. It is recommended to use a fresh, unopened sample for sensitive applications. Consider filtering the material if particulates are observed, but re-analysis is strongly advised.
Precipitate formation in solution	Low solubility at storage temperature or solvent evaporation.	If stored at low temperatures, allow the solution to warm to room temperature and vortex to see if the precipitate redissolves. If solvent evaporation is suspected, verify the container seal.

Stability and Storage Data Summary

Parameter	Condition	Recommendation/Value	Source
Appearance	Neat	Colorless to light yellow liquid	
Storage Temperature	Neat	Room temperature or 4°C	
In Solvent		-20°C (for up to 1 month) or -80°C (for up to 6 months)	
Storage Atmosphere		Store under an inert atmosphere (e.g., Nitrogen)	
Incompatible Materials		Strong acids, strong oxidizing agents	
Flash Point		93 °C / 199.4 °F	
Boiling Point		245-248 °C at 760 mmHg	
Density		~0.85 g/mL at 25 °C	

Experimental Protocols

Protocol for Assessing the Stability of 10-Undecen-1-ol via Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is designed to assess the purity of **10-Undecen-1-ol** and identify potential degradation products over time under specific storage conditions.

1. Materials and Equipment:

- **10-Undecen-1-ol** sample(s)
- High-purity solvent (e.g., dichloromethane or ethyl acetate)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)
- Autosampler vials with septa

- Micropipettes
- Vortex mixer
- Analytical balance

2. Sample Preparation:

- Prepare a stock solution of **10-Undecen-1-ol** in the chosen solvent at a concentration of 1 mg/mL.
- For a time-zero analysis, dilute the stock solution to a final concentration of approximately 100 µg/mL.
- Transfer the diluted sample to a GC-MS vial.

3. GC-MS Method:

- Injector Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 20:1
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold at 280 °C for 5 minutes.
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400

4. Stability Study Procedure:

- Aliquot the neat **10-Undecen-1-ol** into several vials, some with air and some purged with nitrogen.
- Store the vials under different conditions (e.g., room temperature with light exposure, 4°C in the dark, -20°C in the dark).
- At specified time points (e.g., 1, 3, 6 months), take a small sample from each condition, prepare it as described in step 2, and analyze by GC-MS.

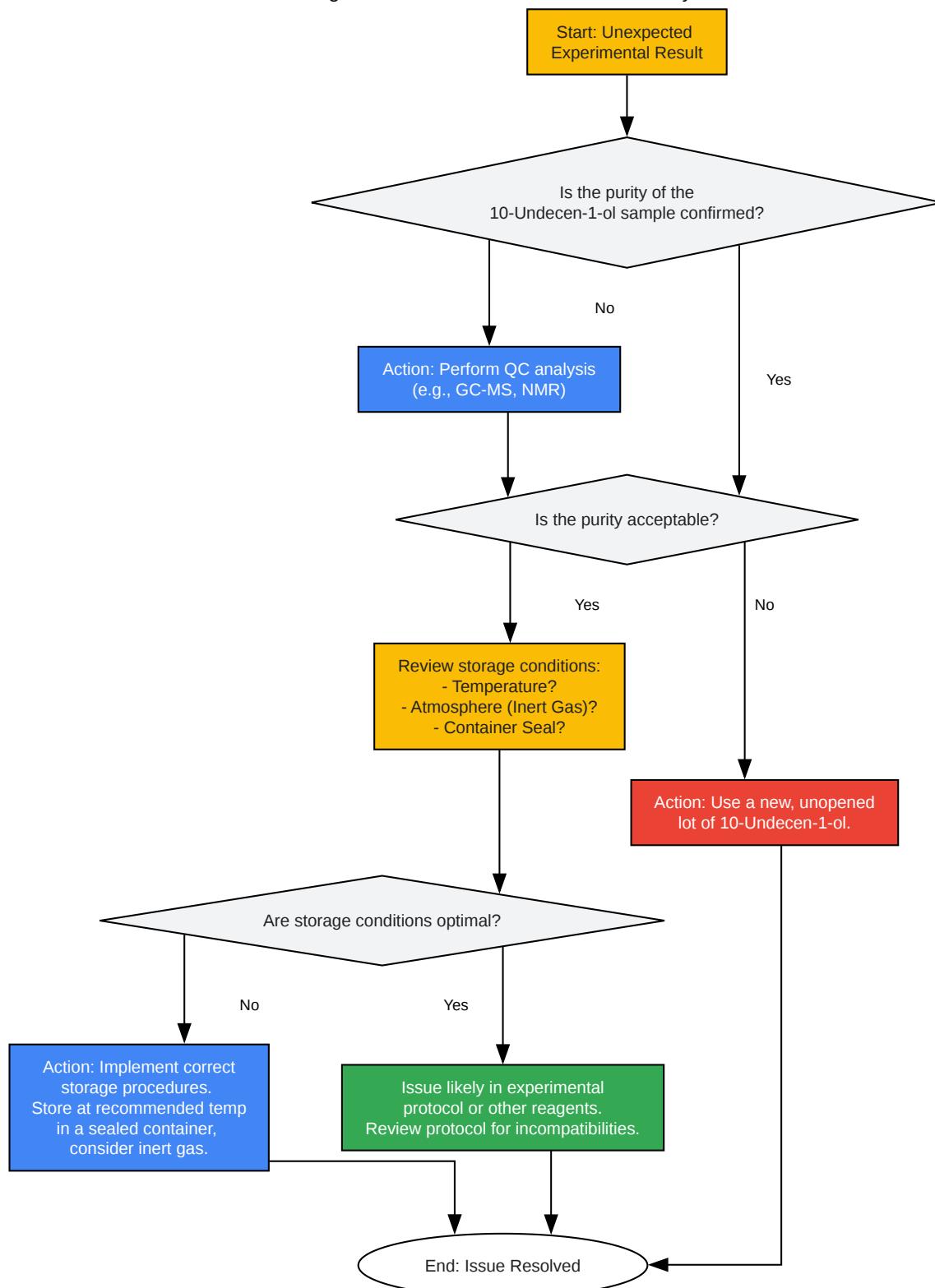
5. Data Analysis:

- Compare the chromatograms from the different time points and conditions to the time-zero sample.

- Look for a decrease in the peak area of **10-Undecen-1-ol** and the appearance of new peaks, which would indicate degradation products.
- Use the mass spectra of the new peaks to identify potential degradation products.

Diagrams

Troubleshooting Workflow for 10-Undecen-1-ol Stability Issues

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Caption: Troubleshooting workflow for stability issues.

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